

Application Notes: Adsorption of Acid Brown 425 on Activated Carbon

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Acid Brown 425

CAS No.: 119509-49-8

Cat. No.: S1820944

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Acid Brown 425 is an acid dye used in industrial processes such as tanning. Its removal from wastewater using **activated carbon** is an effective adsorption method. One study employed **experimental design and response surface methodology** to optimize this process, finding that under optimized conditions, only about **24% of the dye mixture (which included Acid Brown 425) remained in solution** [1]. The maximum adsorption capacities for various dyes on activated carbons from different sources can range widely from **2.0 to 1169.25 mg·g⁻¹** [2].

Summary of Quantitative Data

The table below summarizes the key quantitative findings from the relevant study.

Parameter	Value / Description	Context
Dye Studied	Acid Brown 425	One of three acid dyes in a mixture [1].
Analysis Method	Sequential Injection Analysis with Multivariate Curve Resolution Alternating Least Squares (SIA-MCR-ALS)	Used to determine concentrations of individual dyes in a mixture despite overlapping signals [1].

Parameter	Value / Description	Context
Optimized Outcome	~24% of total dyes remained in solution	Result under optimized conditions for the dye mixture [1].
Adsorption Capacity Range for Dyes	2.0 – 1169.25 mg·g ⁻¹	General range for dyes on various activated carbons; specific value for Acid Brown 425 not provided [2].

Detailed Experimental Protocol

Here is a recommended protocol based on the methodology of the cited study, which you can adapt for your investigation of the equilibrium isotherm for **Acid Brown 425**.

Materials and Preparation

- **Activated Carbon:** The study did not specify the exact type of activated carbon used. You will need to select and characterize your adsorbent (e.g., determine its surface area and pore size distribution) [2].
- **Dye Solution:** Prepare a stock solution of **Acid Brown 425** in distilled water. Dilute this stock to create working solutions of desired initial concentrations (e.g., 10-200 mg/L).
- **Equipment:** You will require batch adsorption apparatus, including an orbital shaker incubator, centrifuge, and a UV-Vis spectrophotometer or other suitable analytical instrument.

Experimental Design and Execution

- **Initial Screening:** Use a statistical **experimental design** (e.g., a Full Factorial or Plackett-Burman design) to identify significant factors affecting adsorption. Key variables to test include:
 - **Contact time** (e.g., 0-240 minutes)
 - **Mass of activated carbon** (e.g., 0.1-1.0 g/L)
 - **Initial dye concentration**
 - **Solution pH**
 - **Temperature** [1].
- **Response Surface Methodology (RSM):** Once key factors are identified, perform a more detailed RSM design (e.g., Central Composite Design) to model the process and find the optimal conditions

[1].

- **Isotherm Experiments:** To specifically study the equilibrium, run a series of experiments where the adsorbent mass and all other conditions are held constant, and only the **initial concentration of Acid Brown 425 is varied**. Agitate the samples until equilibrium is reached (determined from kinetic studies).

Analysis and Quantification

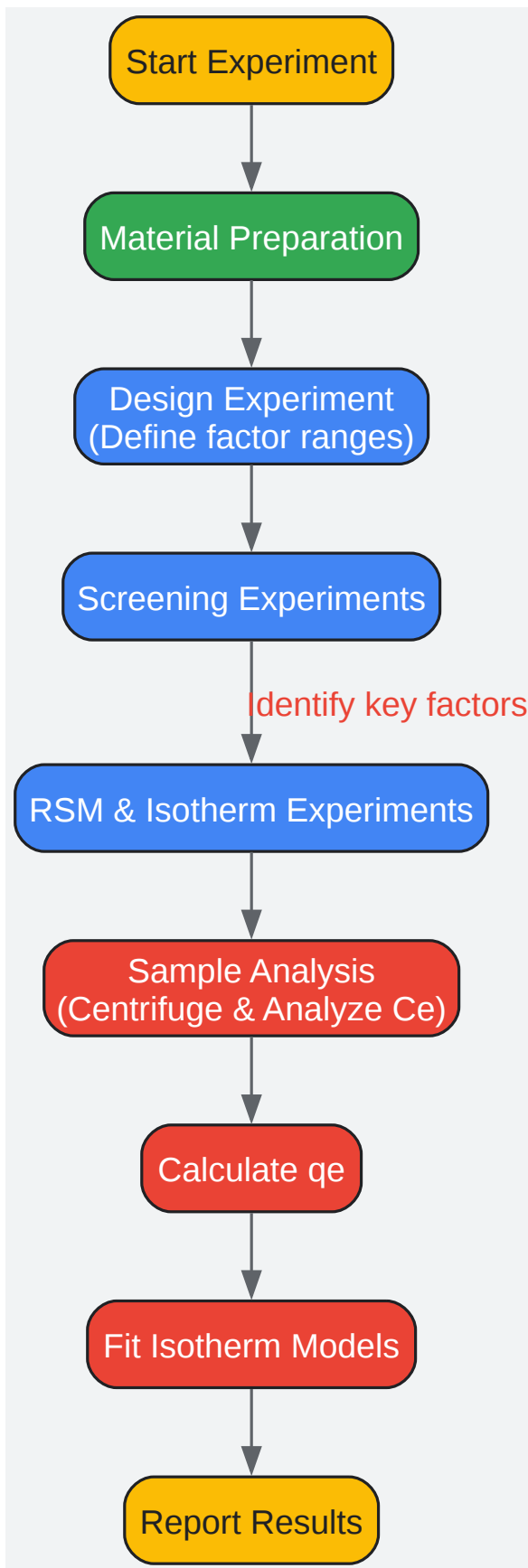
- **Sample Separation:** After the adsorption process reaches equilibrium, centrifuge the samples to separate the spent activated carbon from the liquid.
- **Dye Concentration Measurement:** Analyze the supernatant to determine the equilibrium concentration (C_e). For mixed-dye systems, the cited study used **SIA-MCR-ALS** to resolve concentrations despite overlapping spectral signals [1]. For a single dye, standard spectrophotometric calibration may suffice.
- **Calculate Adsorption Capacity:** The amount of dye adsorbed per unit mass of adsorbent at equilibrium (q_e , in mg/g) is calculated as: $q_e = \frac{(C_0 - C_e) V}{m}$ where (C_0) is the initial concentration (mg/L), (V) is the volume of the solution (L), and (m) is the mass of the adsorbent (g) [2].

Data Fitting and Modeling

- Fit the experimental (C_e, q_e) data to common adsorption isotherm models:
 - **Langmuir Model:** Assumes monolayer adsorption on a homogeneous surface. The linear form is: $\frac{C_e}{q_e} = \frac{1}{K_L q_m} + \frac{C_e}{q_m}$ where (q_m) (mg/g) is the maximum adsorption capacity and (K_L) (L/mg) is the Langmuir constant related to adsorption energy [2] [3].
 - **Freundlich Model:** An empirical model for heterogeneous surfaces. The linear form is: $\log q_e = \log K_F + \frac{1}{n} \log C_e$ where (K_F) and (n) are Freundlich constants indicating adsorption capacity and intensity, respectively [2].
- Evaluate the best-fit model using the **correlation coefficient (R^2)**.

Experimental Workflow for Dye Adsorption

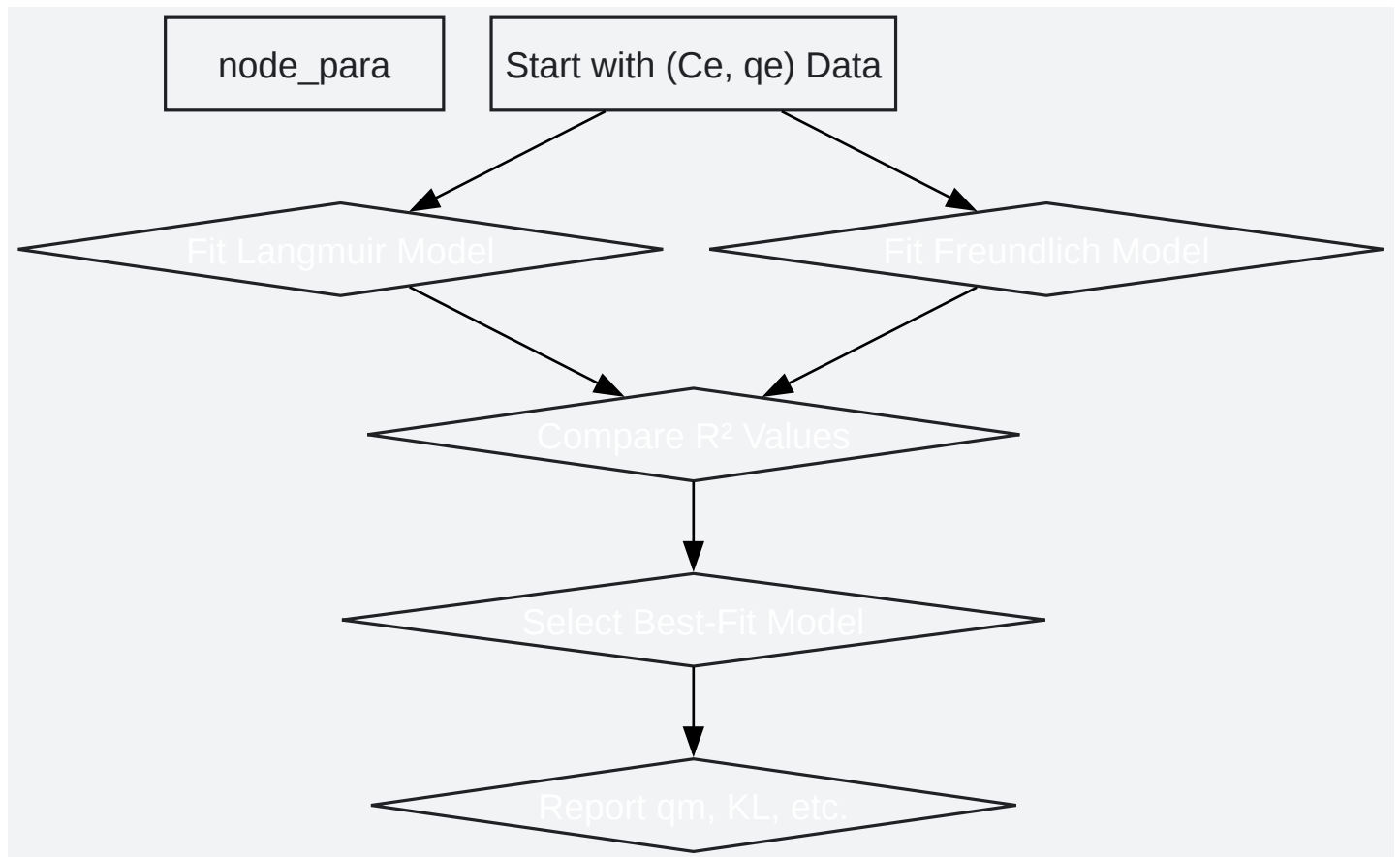
The following diagram outlines the logical workflow for conducting the adsorption experiment, from preparation to data analysis.



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Isotherm Model Fitting Logic

After calculating (q_e) and (C_e), the next critical step is to determine the best-fitting isotherm model. The diagram below illustrates the decision-making process for model selection.



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References

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